

Chemical structure of 2-(2-(2-azidoethoxy)ethoxy)ethan-1-ol

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Compound of Interest

Compound Name: Azido-PEG3-alcohol

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An In-depth Technical Guide to 2-(2-(2-azidoethoxy)ethoxy)ethan-1-ol

This guide provides a comprehensive overview of the chemical compound 2-(2-(2-azidoethoxy)ethoxy)ethan-1-ol, a heterobifunctional PEG3 linker. It is intended for researchers, scientists, and drug development professionals who utilize this molecule in bioconjugation, click chemistry, and the development of therapeutics such as antibody-drug conjugates (ADCs) and proteolysis-targeting chimeras (PROTACs).

Chemical Identity and Properties

2-(2-(2-azidoethoxy)ethoxy)ethan-1-ol, also known as **Azido-PEG3-alcohol**, is a versatile chemical linker. It possesses a terminal azide group, which can readily participate in copper-catalyzed or strain-promoted azide-alkyne cycloaddition (CuAAC and SPAAC) reactions, and a terminal hydroxyl group, which can be further functionalized. The polyethylene glycol (PEG) spacer enhances solubility in aqueous media, a valuable characteristic for biological applications.^[1]

Structural Information

Parameter	Value
IUPAC Name	2-[2-(2-azidoethoxy)ethoxy]ethanol[2]
Synonyms	Azido-PEG3-OH, 8-Azido-3,6-dioxaoctan-1-ol[3]
Molecular Formula	C ₆ H ₁₃ N ₃ O ₃ [2][3]
SMILES	C(O)COCCOCCN=[N+]=[N-][3][4]
InChIKey	PMNIHDBMMDOUPD-UHFFFAOYSA-N[3][4]

Physicochemical Data

Property	Value	Source
Molecular Weight	175.19 g/mol	[2]
Appearance	Colorless to Light Yellow Liquid/Oil	[3][5]
CAS Number	86520-52-7	[2]
Flash Point	-33 °C (solution in tert-butyl methyl ether)	[3]
Storage Temperature	2-8°C or -20°C	[3][5][6]
Solubility	Slightly soluble in Chloroform, Ethyl Acetate, Methanol	[3]

Experimental Protocols

Synthesis of 2-(2-(2-azidoethoxy)ethoxy)ethan-1-ol

The following protocol describes a common two-step synthesis route starting from diethylene glycol.

Step 1: Tosylation of Diethylene Glycol This initial step activates one of the hydroxyl groups for subsequent nucleophilic substitution.

- Reagents:

- Diethylene glycol (50 g)
- Triethylamine (34 g)
- p-Toluenesulfonyl chloride (TsCl) (54 g)
- Dichloromethane (DCM) (650 ml total)
- Anhydrous sodium sulfate
- Procedure:
 - Dissolve 50 g of diethylene glycol and 34 g of triethylamine in 500 ml of dichloromethane in a reaction vessel.
 - Separately, dissolve 54 g of p-toluenesulfonyl chloride in 150 ml of dichloromethane.
 - Cool the diethylene glycol solution in an ice bath.
 - Add the p-toluenesulfonyl chloride solution dropwise to the reaction mixture under ice bath conditions.
 - Once the addition is complete, allow the reaction to proceed at 20°C for 12 hours.
 - Monitor the reaction completion using Thin Layer Chromatography (TLC).
 - Upon completion, wash the reaction mixture with 400 ml of water.
 - Separate the organic phase and dry it with anhydrous sodium sulfate.
 - Evaporate the solvent to obtain the intermediate product, which can be purified by column chromatography.^[7]

Step 2: Azidation The tosylated intermediate is converted to the final product by reaction with sodium azide.

- Reagents:
 - Tosylated intermediate from Step 1 (55 g)

- Sodium azide (18 g)
- Ethanol (300 ml)
- Dichloromethane (500 ml)
- Water (200 ml)
- Anhydrous sodium sulfate
- Procedure:
 - Dissolve the 55 g of the intermediate from Step 1 in 300 ml of ethanol.
 - Add 18 g of sodium azide to the solution.
 - Heat the mixture to 80°C and maintain for 10 hours.
 - After the reaction is complete, cool the mixture to room temperature.
 - Add 200 ml of water and extract the mixture with 500 ml of dichloromethane.
 - Dry the organic phase with anhydrous sodium sulfate and evaporate the solvent to yield the final product, 2-(2-(2-azidoethoxy)ethoxy)ethan-1-ol. A typical yield is around 95%.^[7]

Characterization Data:

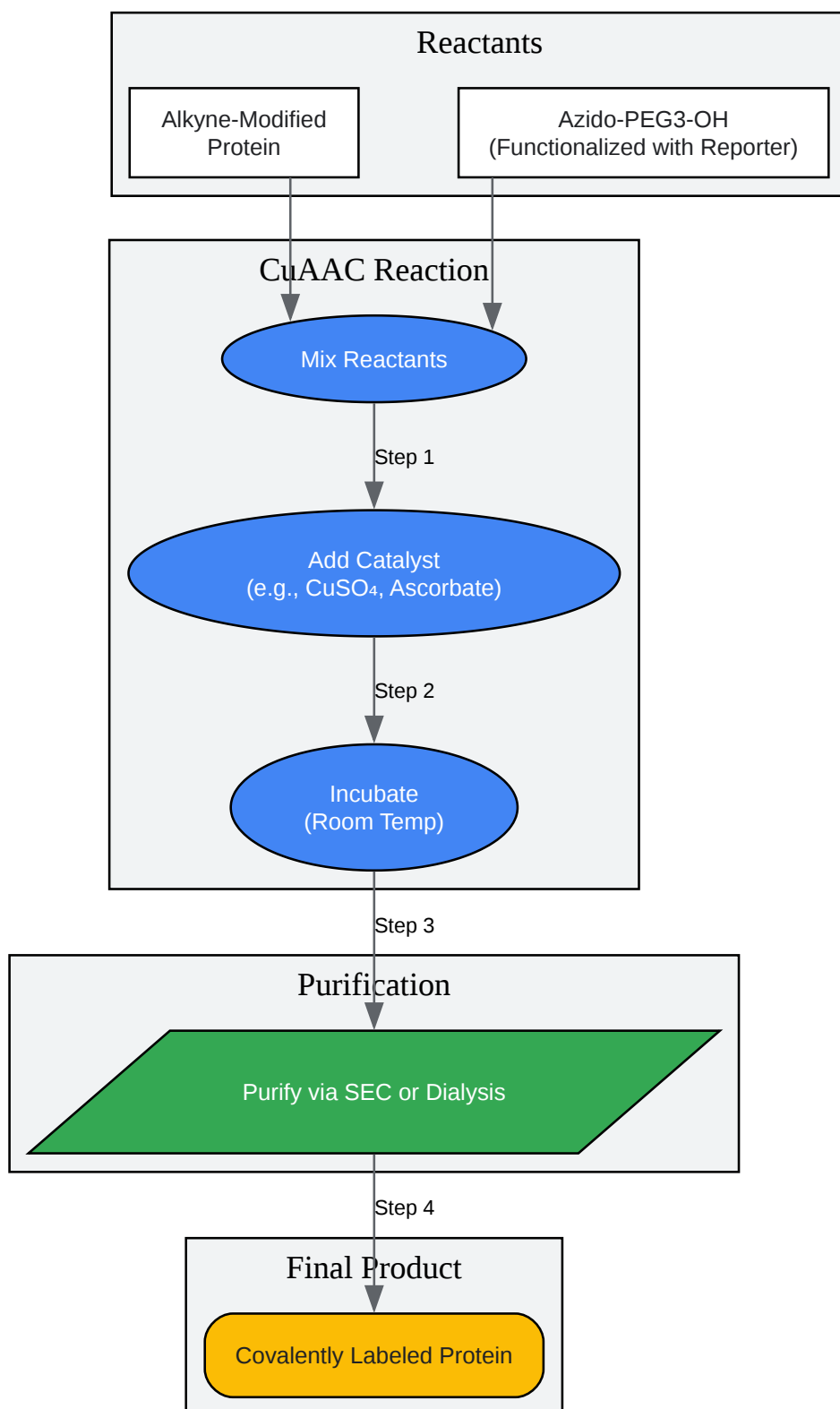
- ¹H NMR (400MHz, CDCl₃): δ: 3.740-3.542 (m, 6H); 3.342 (t, J=4.8Hz, 2H); 3.026 (s, 1H).^[7]

Applications in Bioconjugation

This molecule is a key reagent in "click chemistry," a set of biocompatible reactions that are rapid, specific, and high-yielding. The azide group allows for covalent ligation to molecules containing an alkyne group through a Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) reaction, forming a stable triazole linkage.^{[1][3][8]} This is a cornerstone of bioconjugation for labeling and modifying biomolecules like proteins and nucleic acids.^{[1][8]}

Workflow for Protein Labeling via CuAAC

The following diagram illustrates a typical workflow for conjugating 2-(2-(2-azidoethoxy)ethoxy)ethan-1-ol (functionalized with a reporter molecule) to an alkyne-modified protein.



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Caption: Workflow for protein bioconjugation using CuAAC click chemistry.

Safety and Handling

Hazard Identification

2-(2-(2-azidoethoxy)ethoxy)ethan-1-ol is classified as a hazardous substance.

- GHS Hazard Statements:
 - H315: Causes skin irritation.[2][6]
 - H319: Causes serious eye irritation.[2][6]
 - H335: May cause respiratory irritation.[2][6]
- Signal Word: Warning[2][6]

Recommended Handling Precautions

- Engineering Controls: Use only outdoors or in a well-ventilated area.[6][9]
- Personal Protective Equipment (PPE):
 - Wear protective gloves, protective clothing, and eye/face protection.[6][9]
 - Avoid breathing dust, fumes, gas, mist, vapors, or spray.[6][9]
- Hygiene: Wash skin thoroughly after handling.[6]
- Storage: Store in a well-ventilated place. Keep container tightly closed and store locked up.
[6] Recommended long-term storage is at 2-8°C.[6]
- Incompatible Materials: Strong oxidizing agents.[6]

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